

Research into Inhibitors of Potential "DAM" Targets

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Compound of Interest

Compound Name: DAM-IN-1

Cat. No.: B10811478

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Dam (DNA adenine methyltransferase) Inhibitors

Dam methyltransferase is a bacterial enzyme crucial for DNA methylation, playing a role in virulence and cell viability.^[1] As such, it is a target for the development of novel antibiotics. Research has led to the discovery of several classes of small-molecule inhibitors of bacterial DNA adenine methyltransferases.^[1]

A high-throughput fluorescence-based assay was used to screen a chemical library, which resulted in the identification of five major structural classes of inhibitors:

- Cyclopentaquinolines
- Phenyl vinyl furans
- Pyrimidine-diones
- Thiazolidine-4-ones
- Phenyl-pyrroles^[1]

These inhibitors have been shown to interfere with DNA or cofactor binding and have demonstrated efficacy in cell-based assays.^[1] However, none of these compounds are referred to as "DAM-IN-1".

Dam1 (DASH) Complex Inhibitors

The Dam1 complex is an essential component of the kinetochore in yeast, which is responsible for the proper segregation of chromosomes during cell division.[2][3][4] The complex forms a ring around microtubules and is crucial for the connection between the kinetochore and the mitotic spindle.[5][6][7][8] Due to its essential role, the Dam1 complex is a potential target for antifungal drugs.[2]

Computational methods, such as virtual screening and molecular docking, have been employed to identify potential inhibitors of the Ask1 subunit of the Dam1 complex in *Candida albicans*. [2] This in-silico approach has led to the identification of "hit" compounds that could serve as a starting point for the development of novel antifungal agents.[2] Nevertheless, the designation "**DAM-IN-1**" is not used for any of these potential inhibitors in the published research.

Conclusion

Based on a comprehensive search of publicly available scientific data, the compound "**DAM-IN-1**" does not appear to be a recognized name for a small molecule inhibitor or any other chemical entity. It is possible that "**DAM-IN-1**" is an internal code name for a compound that has not yet been disclosed in scientific literature, a very recent discovery not yet indexed, or a misnomer.

Without any specific information on the discovery, synthesis, biological activity, or mechanism of action of a compound named "**DAM-IN-1**," it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, and visualizations.

It is recommended to verify the name and any associated target or publication details for the compound of interest to enable a more targeted and successful search.

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References

- 1. Selective inhibitors of bacterial DNA adenine methyltransferases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Identification of potential inhibitors against nuclear Dam1 complex subunit Ask1 of Candida albicans using virtual screening and MD simulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pnas.org [pnas.org]
- 4. med.upenn.edu [med.upenn.edu]
- 5. Structure of the DASH/Dam1 Complex Shows its Role at the Yeast Kinetochore-Microtubule Interface - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Structural mechanism of outer kinetochore Dam1:Ndc80 complex assembly on microtubules - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mcb.berkeley.edu [mcb.berkeley.edu]
- 8. The Ndc80 complex bridges two Dam1 complex rings - PMC [pmc.ncbi.nlm.nih.gov]
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